

# Application Notes and Protocols: Rapamycin in Cell Culture

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## Compound of Interest

Compound Name: *Elaawcrwgflallppgiag*

Cat. No.: *B15573282*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Rapamycin, also known as Sirolimus, is a macrolide compound first discovered as an antifungal agent and is now widely recognized as a potent immunosuppressant and promising anti-cancer drug.[1][2] It functions as a highly specific inhibitor of the mechanistic Target of Rapamycin (mTOR), a serine/threonine kinase that is a central regulator of cell growth, proliferation, metabolism, and survival.[3][4] Rapamycin's mechanism of action involves forming a complex with the intracellular receptor FK506-binding protein 12 (FKBP12).[3][5] This Rapamycin-FKBP12 complex then binds directly to the FRB (FKBP12-Rapamycin Binding) domain of mTOR, leading to the allosteric inhibition of mTOR Complex 1 (mTORC1).[3][6]

Inhibition of mTORC1 disrupts downstream signaling pathways, primarily affecting protein synthesis and inducing autophagy.[5] Specifically, Rapamycin treatment leads to the dephosphorylation of key mTORC1 substrates, including p70 S6 kinase (S6K1) and 4E-binding protein 1 (4E-BP1).[2][5] This disruption blocks cap-dependent translation and ribosome biogenesis, ultimately leading to a halt in cell cycle progression, typically at the G1 phase.[2][5] Due to its central role in cellular regulation, Rapamycin is an invaluable tool in cell culture for

studying fundamental processes such as cell cycle control, autophagy, and cellular responses to nutrient and growth factor availability.[4][7]

## Data Presentation

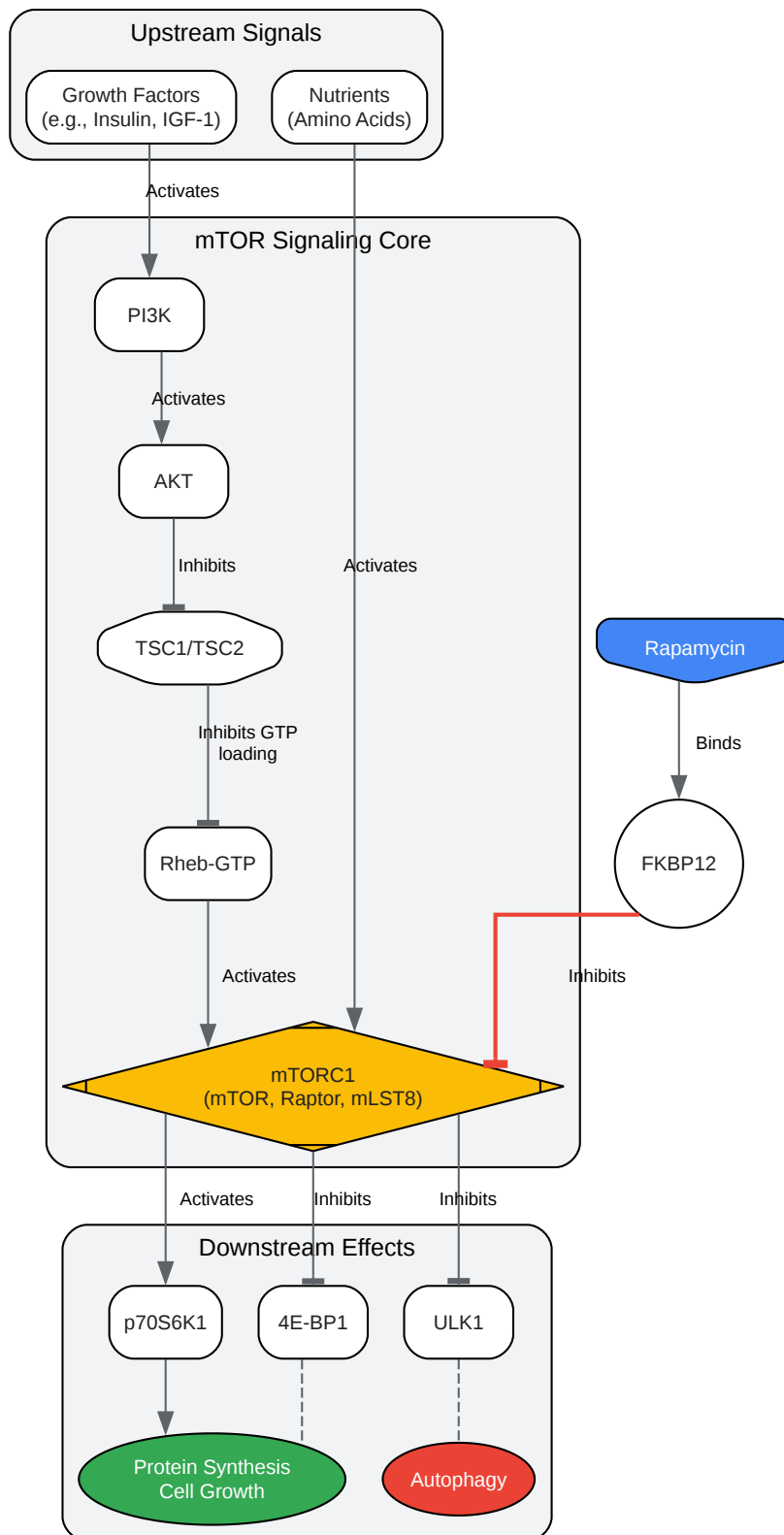
### Table 1: Physicochemical Properties and Storage of Rapamycin

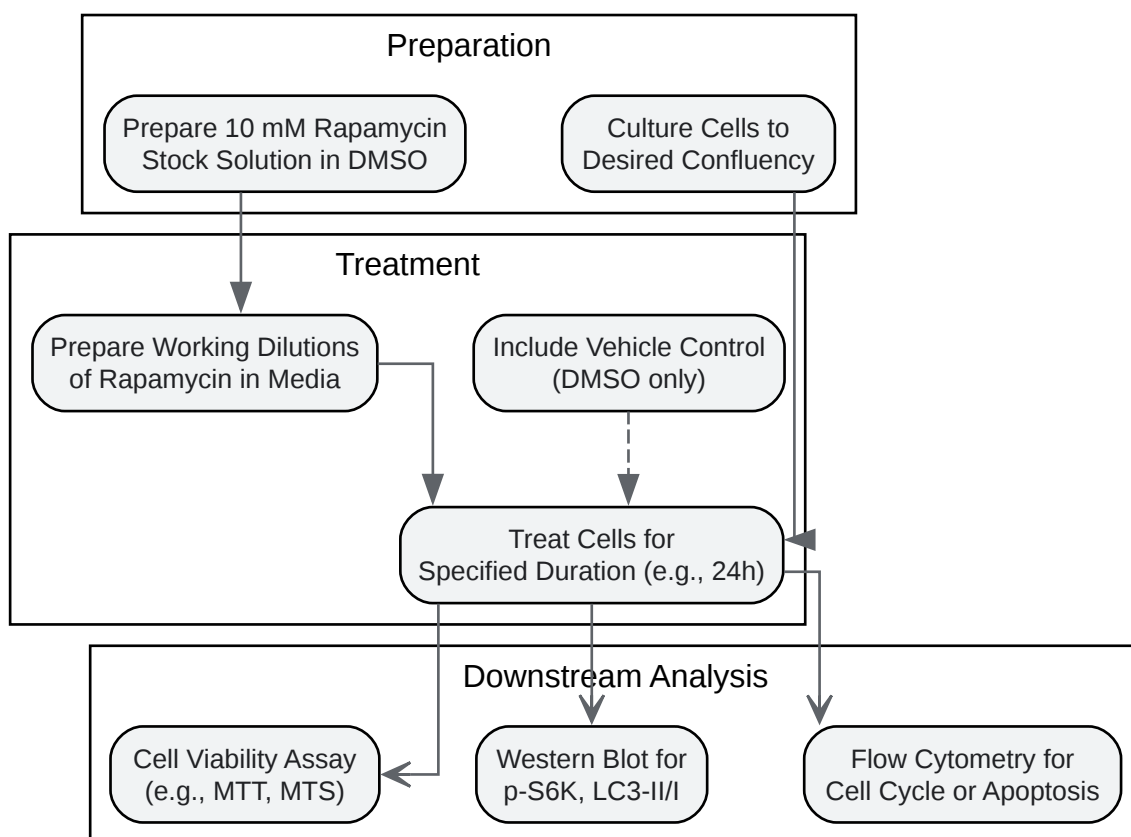
Parameter	Value	Source(s)
Molecular Weight	914.17 g/mol	[7]
Recommended Solvents	DMSO, Ethanol	[7]
Solubility in DMSO	≥ 100 mg/mL (~109 mM)	[7]
Solubility in Ethanol	≥ 50 mg/mL	[5][7]
Storage of Powder	-20°C, desiccated, for up to 3 years	[7]
Storage of Stock Solution	Aliquot and store at -20°C or -80°C for up to 3 months. Avoid repeated freeze-thaw cycles.	[5][7]

### Table 2: Recommended Working Concentrations for Rapamycin in Cell Culture

Application	Cell Line(s)	Working Concentration	Incubation Time	Source(s)
mTORC1 Inhibition	HEK293	~0.1 nM (IC50)	Varies	[8]
mTORC1 Inhibition	Various	Low nM range	Varies	[7]
mTORC2 Inhibition	Various	Low $\mu$ M range (prolonged treatment)	Varies	[7]
Autophagy Induction	COS7, H4	200 nM	24 hours	[7]
Autophagy Induction	Ca9-22	10-20 $\mu$ M	24 hours	[9]
Cell Viability Assay (IC50)	U87-MG, T98G	~25 $\mu$ M	72 hours	[7]
Cell Viability Assay (IC50)	Ca9-22	~15 $\mu$ M	24 hours	[9]
Cell Viability Assay (IC50)	MCF-7	20 nM	Not Specified	[10]
Cell Viability Assay (IC50)	MDA-MB-231	20 $\mu$ M	Not Specified	[10]
General Cell Culture	Various	10 nM - 100 nM	Varies	[7][11]
In Vivo (Mouse)	Xenograft Model	4.17 mg/kg/day	Daily	[12]

## Signaling Pathway and Workflow Diagrams





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